

Mercury(II) Oxalate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Mercury(II) oxalate

Cat. No.: B1606967

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal risk assessment and safety training. Always consult your institution's safety protocols and the most current Safety Data Sheet (SDS) before handling **Mercury(II) oxalate**.

Executive Summary

Mercury(II) oxalate (HgC_2O_4) is a highly toxic and unstable inorganic mercury compound. Its handling requires stringent safety protocols due to its potential for explosive decomposition and the severe health risks associated with mercury exposure. This guide provides an in-depth overview of the known hazards, safe handling procedures, personal protective equipment (PPE) requirements, emergency protocols, and toxicological data pertinent to **Mercury(II) oxalate**. Adherence to these guidelines is critical to mitigate the risks associated with the use of this compound in a laboratory setting.

Toxicological and Physical Hazard Data

While specific toxicological data such as LD50 for **Mercury(II) oxalate** is not readily available in public literature, the hazards can be inferred from data on other inorganic mercury compounds. All forms of mercury are toxic, and inorganic mercury salts are known to cause severe kidney damage and gastrointestinal irritation.[1]

Table 1: Quantitative Hazard Data for **Mercury(II) Oxalate** and Related Compounds

Property	Value	Source(s)
Chemical Formula	HgC ₂ O ₄	[2]
Molecular Weight	288.61 g/mol	[2]
Appearance	Unstable powder, darkens in light	[3]
Thermal Decomposition	Decomposes around 165°C to metallic mercury and carbon dioxide.	[4]
Explosion Hazard	Explodes on percussion, grinding, or heating to 105°C, particularly with impurities.	[5]
OSHA PEL (as Hg)	0.1 mg/m ³ (8-hour TWA)	[6][7][8]
NIOSH REL (as Hg)	0.05 mg/m ³ (10-hour TWA); 0.1 mg/m ³ (Ceiling)	[7][8]
ACGIH TLV (as Hg)	0.025 mg/m ³ (8-hour TWA)	[7][8]

Safe Handling and Storage Protocols

Given the high toxicity and instability of **Mercury(II) oxalate**, all handling procedures must be conducted with extreme caution within a designated work area.

Engineering Controls

- **Fume Hood:** All work with **Mercury(II) oxalate** must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- **Ventilation:** The laboratory should be well-ventilated with a system that does not recirculate air.
- **Secondary Containment:** Always use secondary containment (e.g., a tray made of a compatible material) to contain any potential spills.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount. The following diagram outlines the minimum required PPE for handling **Mercury(II) oxalate**.

Caption: Required PPE for handling **Mercury(II) oxalate**.

Storage

- Container: Store in a tightly sealed, clearly labeled, and impact-resistant container.
- Location: Store in a cool, dry, dark, and well-ventilated area designated for highly toxic substances.
- Incompatibilities: Keep away from heat, sources of ignition, and incompatible materials.
While specific incompatibility data for **Mercury(II) oxalate** is limited, as a general precaution for mercury compounds, avoid contact with acetylene, ammonia, and strong acids.

Emergency Procedures

First Aid

Exposure Route	Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them 1-2 glasses of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

A mercury spill kit should be readily available in any laboratory where **Mercury(II) oxalate** is handled. Never use a vacuum cleaner or a broom to clean up a mercury spill, as this will increase the vaporization and spread of mercury.^[4] The following workflow outlines the procedure for a small-scale spill. For large spills, evacuate the area and contact your institution's emergency response team.

Caption: Workflow for handling a **Mercury(II) oxalate** spill.

Waste Disposal

All waste containing **Mercury(II) oxalate**, including contaminated PPE and spill cleanup materials, must be collected in a designated, sealed, and clearly labeled hazardous waste

container. Dispose of the waste through your institution's hazardous waste management program. Do not mix mercury waste with other chemical waste streams.

Conclusion

Mercury(II) oxalate is a substance that demands the utmost respect and caution. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and adhering to strict handling and emergency protocols, researchers can mitigate the significant risks associated with this compound. A thorough understanding of its hazardous properties is the foundation of a safe laboratory environment.

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